Initial reactivity studies of 2-Chloro-5-fluoro-4-methylpyridine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-5-fluoro-4-methylpyridine*
CAS No.:	*881891-83-4*
Cat. No.:	*B3024695*

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An In-depth Technical Guide

Abstract

2-Chloro-5-fluoro-4-methylpyridine is a strategically substituted heterocyclic building block with significant potential for application in medicinal chemistry and materials science.[1] This technical guide presents a prospective analysis of its chemical reactivity, grounded in established principles of heterocyclic chemistry. We explore the anticipated regioselectivity in nucleophilic aromatic substitution (SNAr) reactions and outline robust protocols for palladium-catalyzed cross-coupling reactions, specifically the Suzuki-Miyaura and Buchwald-Hartwig amination pathways. The causality behind experimental design, detailed step-by-step methodologies, and expected analytical characterizations are provided to equip researchers with a foundational framework for utilizing this versatile intermediate in novel synthetic applications.

Introduction and Molecular Profile

2-Chloro-5-fluoro-4-methylpyridine (CAS 881891-83-4) is a halogenated pyridine derivative featuring three distinct points for potential functionalization: a chloro substituent at the activated

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2-position, a fluoro substituent at the 3-position, and a methyl group at the 4-position.[2][3] Pyridine scaffolds are ubiquitous in pharmaceuticals and agrochemicals, and the specific arrangement of substituents on this molecule offers a unique opportunity for selective, stepwise modifications.[4][5] The chlorine atom serves as a reliable handle for cross-coupling reactions, while the fluorine atom presents an interesting case for nucleophilic aromatic substitution, where its role as a leaving group competes with the chlorine. This guide provides a detailed examination of these primary reaction pathways.

Table 1: Physicochemical and Safety Profile of **2-Chloro-5-fluoro-4-methylpyridine**

Property	Value	Source
IUPAC Name	2-chloro-5-fluoro-4-methylpyridine	[2]
CAS Number	881891-83-4	[3]
Molecular Formula	C_6H_5ClFN	[2]
Molecular Weight	145.56 g/mol	[2]
Monoisotopic Mass	145.0094550 Da	[6]
GHS Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[2]

Plausible Synthetic Strategy

While numerous methods exist for the synthesis of substituted pyridines, a common and effective strategy involves the transformation of pyridine N-oxides.[7][8] The synthesis of 2-chloro-5-methylpyridine, a closely related analogue, has been achieved by reacting 3-methylpyridine N-oxide with phosphorus oxychloride ($POCl_3$).[8][9] A similar approach, potentially starting from a fluorinated 4-methylpyridine N-oxide, represents a logical route to the title compound.

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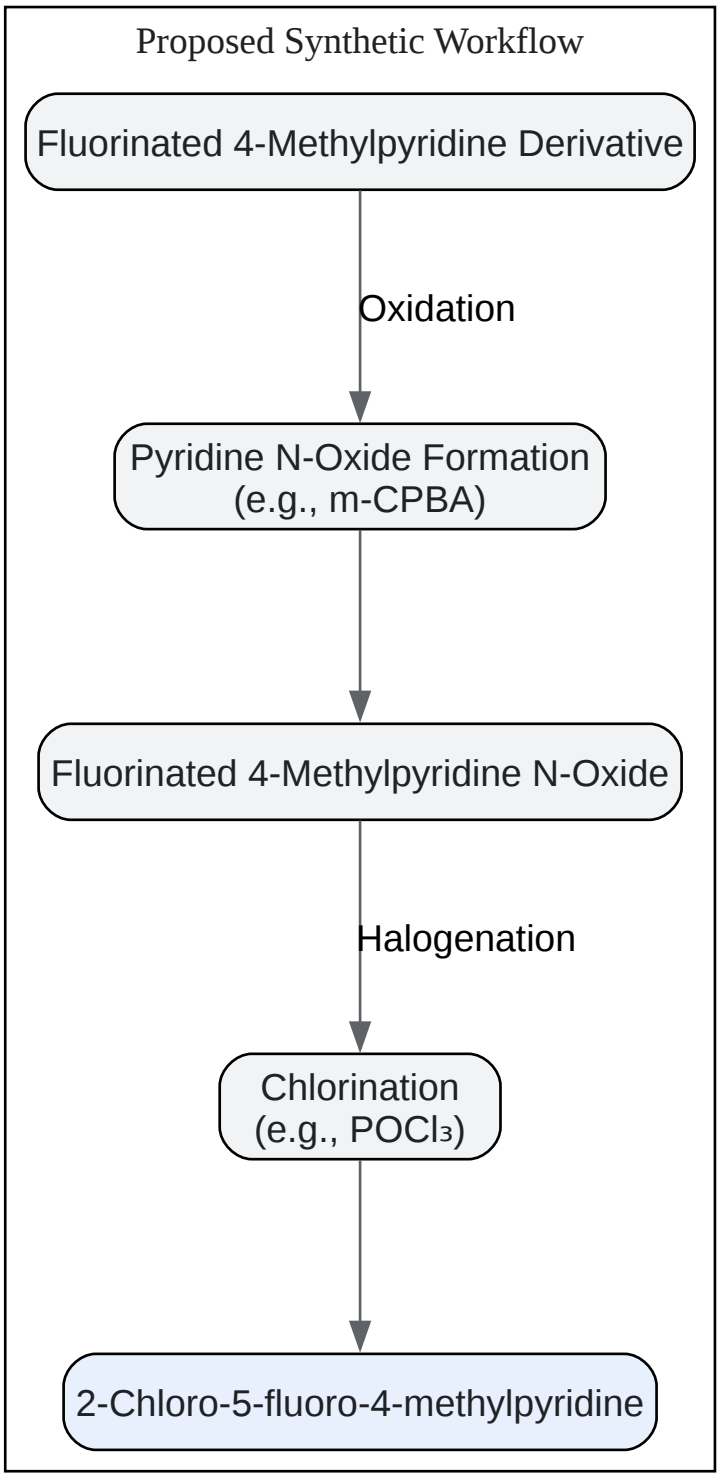

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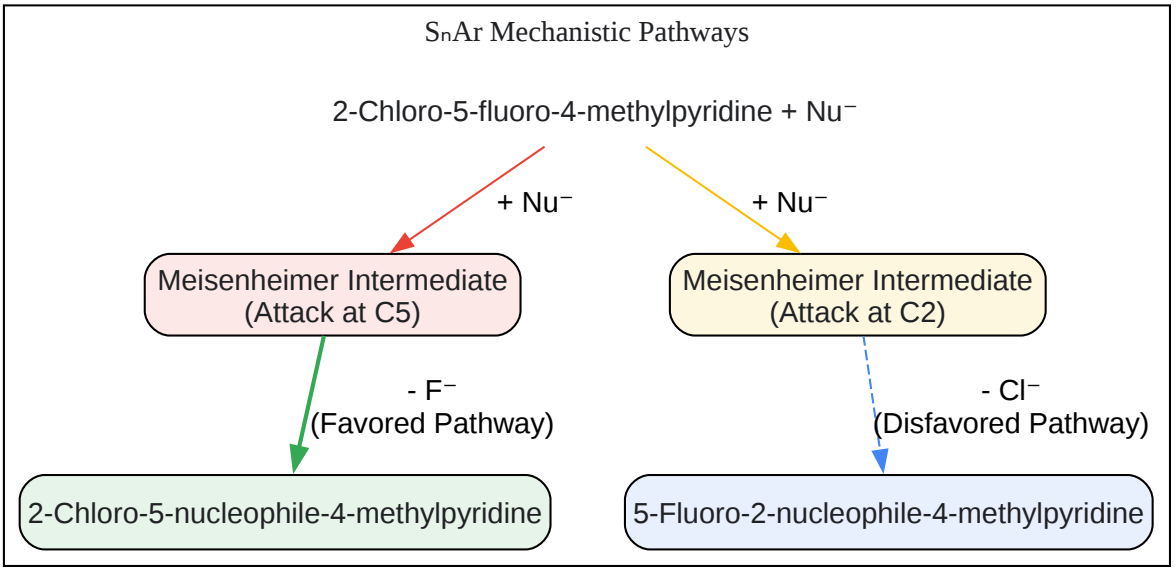

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Caption: Competing SnAr pathways and the predicted major product.

Protocol: SNAr with Morpholine

This protocol outlines a general procedure to test the SNAr reactivity using morpholine as a representative N-nucleophile. This procedure is adapted from established methods for similar halo-pyridines. [10] Materials:

- **2-Chloro-5-fluoro-4-methylpyridine** (1.0 eq)
- Morpholine (1.2 eq)
- Potassium Carbonate (K_2CO_3) (2.0 eq)
- Dimethyl Sulfoxide (DMSO), anhydrous

Procedure:

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- To a dry round-bottom flask under an inert atmosphere (N_2 or Ar), add **2-Chloro-5-fluoro-4-methylpyridine** and anhydrous DMSO.
- Stir the solution until the starting material is fully dissolved.
- Add potassium carbonate, followed by the dropwise addition of morpholine.
- Heat the reaction mixture to 80-100 °C.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Upon completion, cool the reaction mixture to room temperature and pour it into a separatory funnel containing deionized water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 50 mL) to remove residual DMSO.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product via column chromatography on silica gel to isolate the desired product.
- Characterize the final product using ^{1}H NMR, ^{13}C NMR, ^{19}F NMR, and high-resolution mass spectrometry (HRMS) to confirm its structure and regiochemistry.

Core Reactivity Study II: Palladium-Catalyzed Cross-Coupling

The C2-Cl bond on the pyridine ring is an ideal site for palladium-catalyzed cross-coupling reactions, which are cornerstones of modern synthetic chemistry for forming C-C and C-N bonds. [11][12]

Suzuki-Miyaura Coupling (C-C Bond Formation)

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The Suzuki-Miyaura reaction is a highly versatile method for creating biaryl structures by coupling an organohalide with a boronic acid or ester. [12][13]We anticipate that the C2-Cl bond will readily participate in this transformation.

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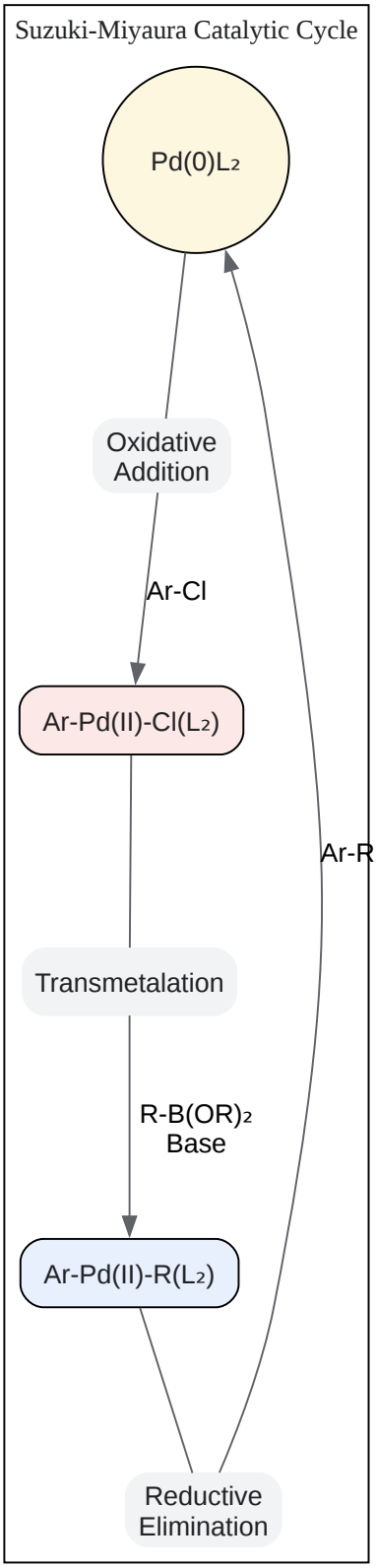

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Caption: General catalytic cycle for the Suzuki-Miyaura cross-coupling.

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This protocol is a general starting point for the Suzuki coupling of **2-Chloro-5-fluoro-4-methylpyridine**. [14][15] Materials:

- **2-Chloro-5-fluoro-4-methylpyridine** (1.0 eq)
- Phenylboronic acid (1.5 eq)
- Palladium(II) acetate [$Pd(OAc)_2$] (0.02 eq)
- SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl) (0.04 eq)
- Potassium phosphate (K_3PO_4) (2.0 eq)
- Toluene/Water (10:1 mixture)

Procedure:

- In a Schlenk flask, combine **2-Chloro-5-fluoro-4-methylpyridine**, phenylboronic acid, and K_3PO_4.
- In a separate vial, prepare the catalyst pre-mixture by dissolving $Pd(OAc)_2$ and SPhos in a small amount of the toluene/water solvent mixture.
- Evacuate and backfill the Schlenk flask with an inert gas (N_2 or Ar) three times.
- Add the toluene/water solvent mixture to the flask, followed by the catalyst pre-mixture via syringe.
- Heat the reaction mixture to 100 °C with vigorous stirring.
- Monitor the reaction by TLC or LC-MS.
- Upon completion, cool the mixture to room temperature and dilute with ethyl acetate.
- Filter the mixture through a pad of Celite to remove palladium residues.
- Wash the filtrate with water and brine, then dry over anhydrous Na_2SO_4.

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- Concentrate the solution under reduced pressure and purify the residue by column chromatography to yield the 5-fluoro-4-methyl-2-phenylpyridine product.

Buchwald-Hartwig Amination (C-N Bond Formation)

The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction for the synthesis of C-N bonds, a transformation of immense importance in pharmaceutical development. [11][16]This reaction allows for the facile construction of aryl amines from aryl halides. [17]

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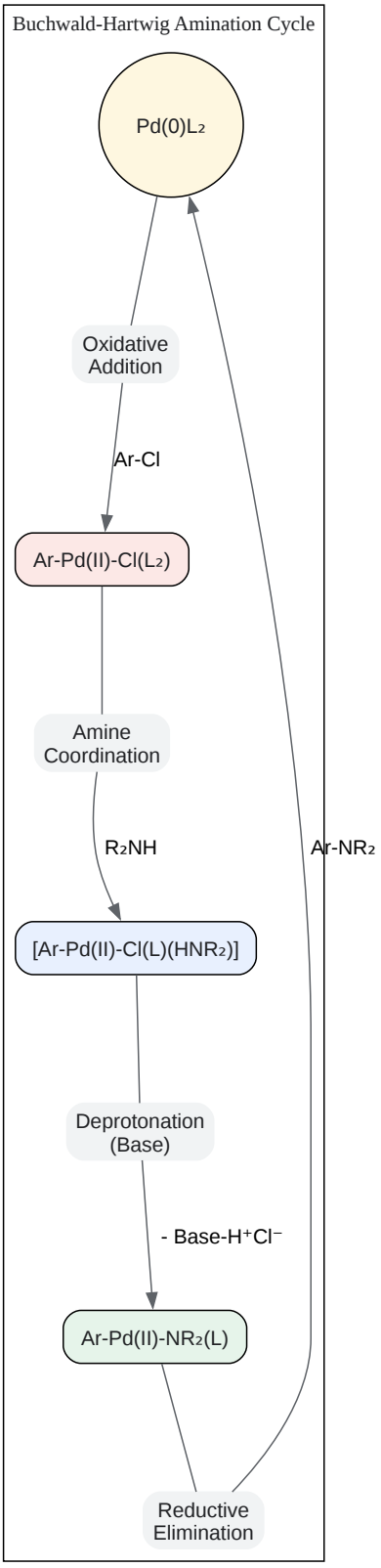

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Caption: Catalytic cycle for the Buchwald-Hartwig amination reaction.

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This protocol provides a starting point for the C-N coupling of **2-Chloro-5-fluoro-4-methylpyridine**. [18] Materials:

- **2-Chloro-5-fluoro-4-methylpyridine** (1.0 eq)
- Aniline (1.2 eq)
- Tris(dibenzylideneacetone)dipalladium(0) [$Pd_2(dba)_3$] (0.01 eq)
- XPhos (2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl) (0.04 eq)
- Sodium tert-butoxide (NaOtBu) (1.4 eq)
- Toluene, anhydrous

Procedure:

- Add NaOtBu to an oven-dried Schlenk flask.
- In a glovebox, add $Pd_2(dba)_3$ and XPhos to the flask.
- Remove the flask from the glovebox, and add **2-Chloro-5-fluoro-4-methylpyridine** and anhydrous toluene under an inert atmosphere.
- Add aniline via syringe.
- Heat the reaction mixture to 100 °C with vigorous stirring.
- Monitor the reaction progress by TLC or LC-MS.
- After completion, cool the reaction to room temperature and quench by adding a saturated aqueous solution of ammonium chloride (NH_4Cl).
- Extract the mixture with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous Na_2SO_4, and filtered.
- Concentrate the filtrate under reduced pressure.

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- Purify the crude material by column chromatography on silica gel to obtain the desired N-aryl product.

Summary and Outlook

2-Chloro-5-fluoro-4-methylpyridine is a promising heterocyclic building block. Based on fundamental reactivity principles, this guide outlines two primary avenues for its functionalization. Nucleophilic aromatic substitution is predicted to occur selectively at the C5 position, displacing the highly activated fluoride. Concurrently, the C2-chloro substituent provides a robust handle for a suite of palladium-catalyzed cross-coupling reactions, enabling the formation of new carbon-carbon and carbon-nitrogen bonds. The protocols detailed herein serve as a validated starting point for researchers to explore the rich chemistry of this molecule, paving the way for its incorporation into novel pharmaceuticals, agrochemicals, and functional materials.

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- To cite this document: BenchChem. [Initial reactivity studies of 2-Chloro-5-fluoro-4-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024695/docs#initial-reactivity-studies-of-2-chloro-5-fluoro-4-methylpyridine]

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